

Technical Guide: N-Benzyl-2-Vinylpyrrolidine (CAS 64871-53-0)

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Compound of Interest

Compound Name: 1-benzyl-2-ethenylpyrrolidine

CAS No.: 64871-53-0

Cat. No.: B3055462

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Part 1: Executive Summary & Identification

N-Benzyl-2-vinylpyrrolidine is a specialized chiral building block used primarily in the synthesis of medium-sized lactams (via ring expansion) and as a precursor for asymmetric ligands.

CRITICAL DISTINCTION: Do NOT confuse this compound with N-Vinyl-2-pyrrolidone (NVP, CAS 88-12-0).

- NVP: A lactam monomer used for polymerization (PVP).
- N-Benzyl-2-vinylpyrrolidine: A cyclic tertiary amine with a vinyl substituent, used in fine chemical synthesis.

Chemical Identity Table[1][2]

Property	Data
Chemical Name	1-Benzyl-2-vinylpyrrolidine
CAS Number	64871-53-0
Molecular Formula	
Molecular Weight	187.28 g/mol
Structure	Pyrrolidine ring, -benzyl substituted, -vinyl substituted
Physical State	Colorless to pale yellow oil
Solubility	Soluble in DCM, THF, Ethyl Acetate; Insoluble in water
SMILES	<chem>C=CC1N(CC2=CC=CC=C2)CCC1</chem>

Part 2: Predicted Safety Data Sheet (SDS)

Note: A specific commercial SDS for CAS 64871-53-0 is rare due to its status as a research intermediate. The following data is derived from structure-activity relationships (SAR) of analogous N-benzyl amines and olefinic pyrrolidines.

Hazard Identification (GHS Classification)

- Signal Word:WARNING
- Hazard Statements:
 - H315: Causes skin irritation.[1][2][3]
 - H319: Causes serious eye irritation.[2][3]
 - H335: May cause respiratory irritation.[1][2][3][4][5]
 - H302: Harmful if swallowed (Predicted based on benzylamine class).

Precautionary Measures

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[4]
- P280: Wear protective gloves (Nitrile/Viton) and eye protection (Safety Goggles).
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes.[2] Remove contact lenses if present and easy to do.[2][4]

Handling & Storage

- Storage: Store at 2–8°C under an inert atmosphere (Argon/Nitrogen). The vinyl group is susceptible to oxidation or spontaneous polymerization if left neat in air for extended periods.
- Incompatibilities: Strong oxidizing agents, radical initiators, and electrophiles.

Part 3: Synthesis Protocols

Two primary routes exist for synthesizing N-benzyl-2-vinylpyrrolidine. The Wittig Olefination is preferred for scalability, while Gold(I) Catalysis is used for mechanistic studies.

Method A: Wittig Olefination (Scalable Standard)

This method converts N-benzylprolinal (aldehyde) into the vinyl derivative.

Reagents:

- Methyltriphenylphosphonium bromide ()
- Potassium tert-butoxide () or Sodium Hydride ()
- Anhydrous Tetrahydrofuran (THF)
- N-Benzyl-2-pyrrolidinecarbaldehyde (Starting Material)

Step-by-Step Protocol:

- Ylide Formation:
 - Flame-dry a 250 mL round-bottom flask (RBF) and purge with Argon.
 - Add

(1.2 equiv) and suspend in anhydrous THF (0.5 M).
 - Cool to 0°C in an ice bath.
 - Add

(1.3 equiv) portion-wise. The suspension will turn bright yellow, indicating ylide formation.
 - Stir at 0°C for 45 minutes.
- Aldehyde Addition:
 - Dissolve N-benzyl-2-pyrrolidinecarbaldehyde (1.0 equiv) in a minimal amount of anhydrous THF.
 - Add the aldehyde solution dropwise to the ylide suspension at 0°C.
 - Allow the reaction to warm to room temperature (25°C) and stir for 4–12 hours. Monitor by TLC (Silica, 10% EtOAc/Hexanes).
- Workup & Purification:
 - Quench with saturated aqueous

.
 - Extract aqueous layer 3x with Diethyl Ether (

). Note: Triphenylphosphine oxide byproduct precipitates; filtration through celite can help.
 - Dry combined organics over

, filter, and concentrate in vacuo.

- Purification: Flash Column Chromatography on silica gel.
 - Eluent: 5%
10% Ethyl Acetate in Hexanes.
 - Yield: Typically 75–85%.

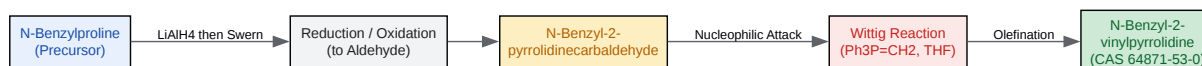
Method B: Gold(I)-Catalyzed Cyclization (Mechanistic)

Used when starting from acyclic amino-alcohols.

- Substrate: 6-(N-benzylamino)-2-hexenol.[6]
- Catalyst: 2 mol%
/
.
- Conditions: Toluene, 60°C, 2 hours.
- Mechanism: Intramolecular hydroamination of the alkene followed by dehydration (or allylic amination depending on specific substrate design).

Part 4: Visualization of Workflows

Synthesis Logic Pathway

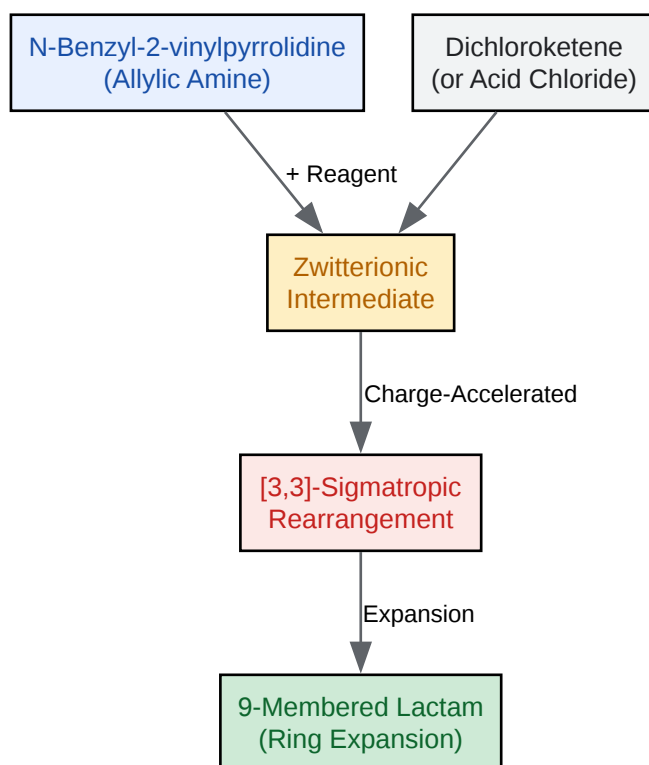


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Figure 1: Synthetic route from N-benzylproline to the target vinylpyrrolidine via Wittig olefination.

Application: Belluš–Claisen Rearrangement

One of the most valuable applications of N-benzyl-2-vinylpyrrolidine is its use in ring-expansion reactions to form medium-sized lactams (9-membered rings), which are difficult to synthesize via direct cyclization.



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Figure 2: The "Charge-Accelerated" Aza-Claisen rearrangement utilizing N-benzyl-2-vinylpyrrolidine to access complex lactam scaffolds.

Part 5: References

- Preparation of N-Benzyl-2-vinylpyrrolidine via Gold(I) Catalysis
 - Source: Bates, R. W., & Sridhar, S. (2011). Gold(I)-Catalyzed Intramolecular Amination of Allylic Alcohols with Alkylamines. *Journal of Organic Chemistry*.
 - Context: Describes the synthesis of the target compound (compound 9 in text) from amino-alkenol precursors.

- URL:[[Link](#)]
- Mechanochemical Aza-Claisen Rearrangements
 - Source: Fantuzzi, F., et al. (2023). Reshuffle Bonds by Ball Milling: A Mechanochemical Protocol for Charge-Accelerated Aza-Claisen Rearrangements. *Molecules*.
 - Context: Uses N-benzyl-2-vinylpyrrolidine as a core substrate to demonstrate ring expansion to 9-membered lactams.
 - URL:[[Link](#)]
- General Wittig Olefination Protocols for Pyrrolidines
 - Source: Organic Chemistry Portal.
 - Context: Standard methodologies for converting N-protected prolinals to vinyl pyrrolidines.
 - URL:[[Link](#)]

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Sources

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- [6. Gold\(I\)-Catalyzed Intramolecular Amination of Allylic Alcohols With Alkylamines - PMC](https://pmc.ncbi.nlm.nih.gov/) [pmc.ncbi.nlm.nih.gov]

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